Topaz Particle Picking: Technical Support Center

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name: Topaz	
Cat. No.: B1169500	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during **Topaz** particle picking in cryo-electron microscopy (cryo-EM).

Frequently Asked Questions (FAQs)

Q1: What is **Topaz** and how does it work?

Topaz is a particle picking pipeline that utilizes a convolutional neural network (CNN) to identify particles in cryo-EM micrographs. It employs a positive-unlabeled learning approach, which allows it to be trained on a small number of user-picked particles ("positives") without the need for explicitly labeling "negative" examples (background).[1][2] This makes the training process more efficient and less prone to bias. The trained model can then be used to automatically pick particles from a large dataset.[2]

Q2: What are the key advantages of using **Topaz**?

Topaz offers several advantages over traditional particle picking methods:

- Increased particle yield: It can often identify a larger number of real particles, including those with low signal-to-noise ratios (SNR).[1][3]

- Improved handling of challenging particles: **Topaz** is effective at picking non-globular, small, asymmetric, and aggregated proteins.[1][2][3]

Tech Support

- Reduced bias: The positive-unlabeled learning framework helps to decrease classification bias.[1]

- Efficiency: It can be trained on a relatively small number of manually picked particles.[2][4]

Q3: How much training data is required for **Topaz**?

The amount of training data needed can vary depending on the complexity of the dataset. However, a common recommendation is to manually pick between 500 and 2000 high-quality particles from a representative set of 10-100 micrographs.[5][6][7][8] The key is to have a clean and representative training set.[8]

Troubleshooting Guides

Problem 1: Poor Picking Results - High False Positives or False Negatives

Cause: This is often due to a suboptimal training model, which can result from poor quality training data or inappropriate training parameters.

Troubleshooting Steps:

- Curate Your Training Data: The single most critical factor for **Topaz**'s performance is the quality of the training data.[6]

  - Manual Verification: Manually inspect your training particles to ensure they are well-centered and do not include junk, ice contamination, or carbon edges.[5][6]

  - Denoise for Picking: Consider using **Topaz**-Denoise on the micrographs before manual picking to make particles more visible, especially those with low SNR or in challenging orientations.[5][8]

  - Representative Views: Ensure your training set includes all known particle views.[5]

- Optimize Training Parameters: Several parameters in the **Topaz** training job can be tuned to improve performance.

Tech Support

- Expected Number of Particles: This is a crucial parameter. Provide a reasonably accurate estimate of the average number of particles per micrograph.[6][9] You can use the **Topaz** Cross Validation job to optimize this parameter.[6][9]

- Downsampling Factor: Downsampling can improve performance and reduce memory usage.[9] A factor of 8 is a good starting point for particles around the size of apoferritin with a 1 Å/pixel pixel size. Larger particles may benefit from a downsampling factor of 16, while smaller particles may require a factor of 4.[5]

- Number of Epochs: While the default is 10, training for more epochs (e.g., 30) can sometimes improve the model, especially with larger training sets.[7][10]

- Adjust Extraction Threshold: After picking, you can adjust the score threshold to balance precision and recall. The **topaz** precision_recall_curve command can help in selecting an optimal threshold.[11]

Problem 2: **Topaz** is Picking in Unwanted Areas (e.g., Carbon Edges, Aggregates)

Cause: The training data may contain examples of particles in or near these undesirable areas, leading the model to learn to pick them.

Troubleshooting Steps:

- Clean the Training Set: Meticulously remove any training particles located on carbon edges or within aggregates.[6] Even a few bad examples can negatively impact the model.[8]

- Refine Initial Picks: If your training set was generated from a previous automated picking round (e.g., template picking), be sure to rigorously clean it through 2D classification and manual inspection before using it to train **Topaz**.[6][7]

Problem 3: Slow Processing Speed During Training or Extraction

Cause: Slowdowns can be due to hardware configuration issues or processing a large number of micrographs without parallelization.

Troubleshooting Steps:

- Verify GPU Configuration: **Topaz** is significantly faster when using a properly configured GPU. If it's running on the CPU, it will be very slow.[5]

- Downsample Micrographs: As mentioned previously, downsampling reduces the computational load.[9][12]

- Parallelize Extraction: For large datasets, split the micrographs into smaller batches and run multiple **Topaz** Extract jobs in parallel using the same trained model.[12]

Problem 4: Inconsistent Results Between Different Training Runs

Cause: Variations in the initial training particles can lead to different trained models with different picking behaviors.

Troubleshooting Steps:

- Standardize the Training Set: For consistency, use the same high-quality, manually curated training set for all related experiments.

- Parameter Consistency: Ensure that all training parameters are kept consistent between runs unless a specific parameter is being intentionally varied for optimization.

- Combine Particle Sets: If different models pick distinct but valid particle populations, you can merge the resulting particle sets and remove duplicates.[13]

Experimental Protocols

Protocol 1: Preparing a High-Quality Training Set for Topaz

- Select Representative Micrographs: Choose 10-100 high-quality micrographs that are representative of your entire dataset in terms of particle distribution and ice thickness.[5]

- (Optional) Denoise Micrographs: Run the **Topaz** Denoise job on the selected micrographs to improve particle visibility for manual picking.[5][8]

Tech Support
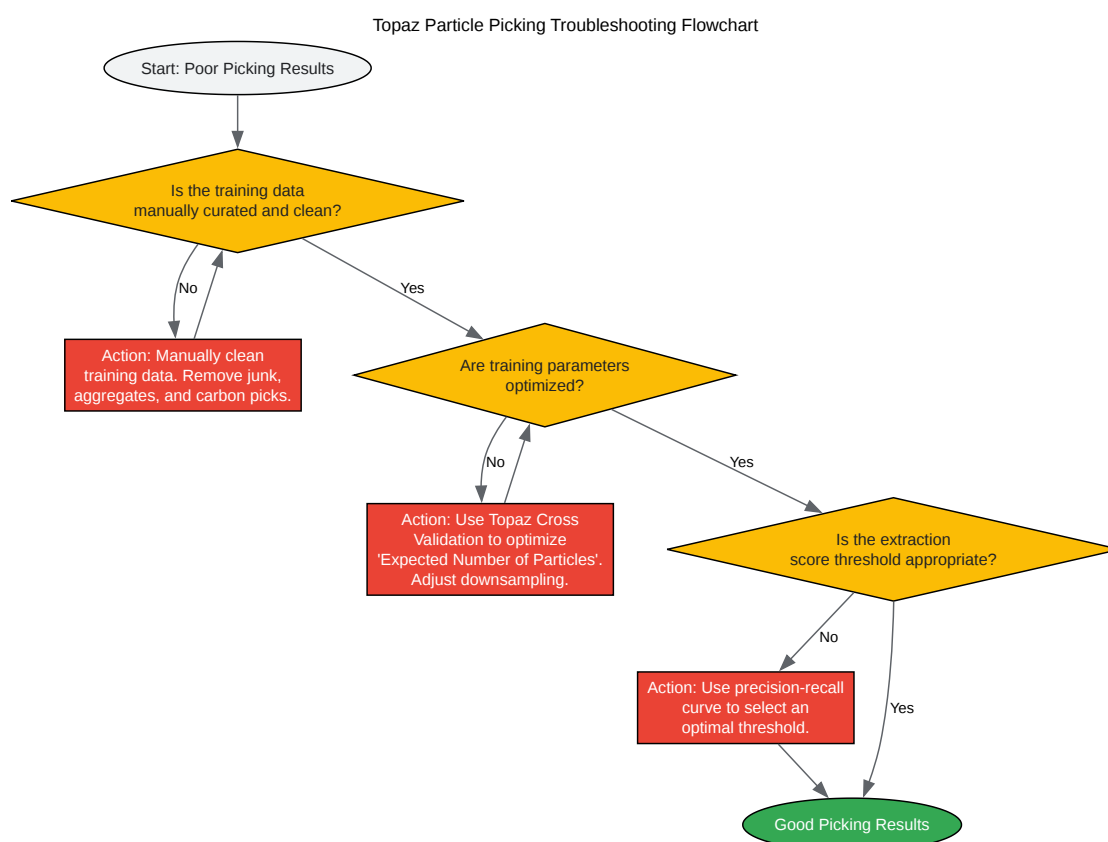
- Manual Picking: Manually pick approximately 500-2000 particles, ensuring they are well-centered and cover all particle orientations.[6][7][8] Do not pick junk, aggregates, or particles on carbon.

- Use for Training: Use these manually picked coordinates and the corresponding raw (not denoised) micrographs as input for the **Topaz** Train job.[5]

Data Presentation

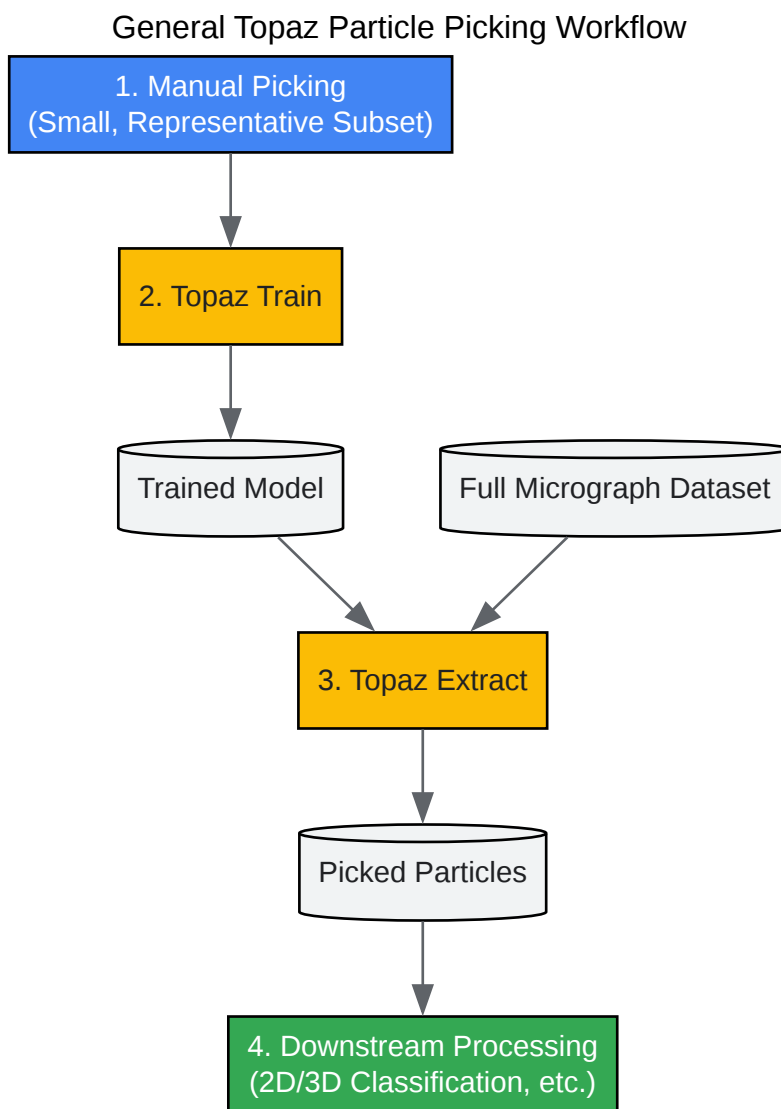Table 1: Recommended **Topaz** Training Parameters (Starting Points)

Parameter	Recommended Value/Range	Notes
Downsampling Factor	4 - 16	Start with 8 for typical datasets. Use a lower value for smaller particles and a higher value for larger particles.[5]
Expected Number of Particles	Dataset-dependent	Provide a reasonable estimate of the average number of particles per micrograph.[9][14]
Number of Epochs	10 - 30	The default is 10, but more epochs may be beneficial for larger datasets.[7][10]
Minibatch Size	64 - 256	Smaller values may improve accuracy at the cost of longer training times.[9]
Learning Rate	0.0001 - 0.001	Can be optimized using the Topaz Cross Validation job.[9]
Training Radius	1 - 3 pixels	This parameter is in downsampled pixels and typically works well within this range.[5]

Visualizations

Topaz Particle Picking Troubleshooting Flowchart

Caption: Troubleshooting flowchart for poor **Topaz** picking results.

General Topaz Particle Picking Workflow

Caption: A diagram illustrating the general workflow for **Topaz** particle picking.

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Tech Support

References

- 1. 2020/10/21: Alex Noble: Neural network particle picking and denoising in cryoEM with Topaz – One World Cryo-EM [cryoem.world]

- 2. Positive-unlabeled convolutional neural networks for particle picking in cryo-electron micrographs - PMC [pmc.ncbi.nlm.nih.gov]

- 3. journals.iucr.org [journals.iucr.org]

- 4. youtube.com [youtube.com]

- 5. semc.nysbc.org [semc.nysbc.org]

- 6. discuss.cryosparc.com [discuss.cryosparc.com]

- 7. discuss.cryosparc.com [discuss.cryosparc.com]

- 8. discuss.cryosparc.com [discuss.cryosparc.com]

- 9. guide.cryosparc.com [guide.cryosparc.com]

- 10. How to optimize Topaz training parameters and interpret training outputs · tbepler/topaz · Discussion #170 · GitHub [github.com]

- 11. Code Ocean [codeocean.com]

- 12. discuss.cryosparc.com [discuss.cryosparc.com]

- 13. discuss.cryosparc.com [discuss.cryosparc.com]

- 14. guide.cryosparc.com [guide.cryosparc.com]

- To cite this document: BenchChem. [Topaz Particle Picking: Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169500#common-problems-with-topaz-particle-picking]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

 Tech Support

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com